

An In-depth Technical Guide to 6-Chloro-2-nitrobenzyl Bromide

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Compound of Interest

Compound Name: 2-(Bromomethyl)-1-chloro-3-nitrobenzene

CAS No.: 56433-01-3

Cat. No.: B123831

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core properties, applications, and experimental considerations for 6-Chloro-2-nitrobenzyl bromide, a key reagent in photolabile chemistry. Designed for researchers and professionals in drug development and chemical biology, this document details its physicochemical characteristics, reactivity, and its role as a photolabile protecting group.

Introduction

6-Chloro-2-nitrobenzyl bromide belongs to the family of ortho-nitrobenzyl compounds, which are renowned for their utility as photolabile protecting groups (PPGs), often referred to as "caging" groups. These molecules allow for the temporary inactivation of a bioactive compound, which can then be released with spatiotemporal precision upon exposure to UV light. This light-induced activation is a powerful tool in cell biology, pharmacology, and materials science, enabling researchers to study dynamic processes with minimal invasion. The

presence of the chloro-substituent at the 6-position can modulate the electronic properties and, consequently, the photolytic efficiency and absorption wavelength of the chromophore.

Physicochemical Properties

The fundamental properties of 6-Chloro-2-nitrobenzyl bromide are summarized below. Data for related isomers are provided for context, as specific experimental values for the 6-chloro isomer are not widely published.

Property	Value	Source(s)
CAS Number	56433-01-3	[1]
Molecular Formula	C ₇ H ₅ BrClNO ₂	[1]
Molecular Weight	250.48 g/mol	[1]
IUPAC Name	2-(bromomethyl)-1-chloro-3-nitrobenzene	
Appearance	Pale yellow solid (presumed, based on isomers)	[2]
Melting Point	44-46 °C (for 2-nitrobenzyl bromide)	[3]
Solubility	Insoluble in water; Soluble in organic solvents like Chloroform, DMSO, Ethyl Acetate (based on isomers)	[2]

Spectroscopic Data

While specific spectra for 6-Chloro-2-nitrobenzyl bromide are not available in public databases, the expected spectral characteristics can be inferred from its structure and data from close analogs.

- ¹H NMR: The spectrum is expected to show a characteristic singlet for the benzylic protons (-CH₂Br) significantly downfield, likely in the range of 4.8-5.0 ppm, due to the deshielding effects of the adjacent bromine and the aromatic ring. The aromatic protons would appear as

complex multiplets between 7.5 and 8.2 ppm. For the related 2-nitrobenzyl bromide in DMSO- d_6 , the benzylic protons appear at 4.84 ppm, and aromatic protons are observed between 7.55 and 8.05 ppm[4].

- **IR Spectroscopy:** Key peaks would include strong absorptions corresponding to the nitro group (NO_2) at approximately $1520\text{--}1530\text{ cm}^{-1}$ (asymmetric stretch) and $1340\text{--}1350\text{ cm}^{-1}$ (symmetric stretch). Aromatic C-H stretching would be observed around $3000\text{--}3100\text{ cm}^{-1}$, and C-Cl and C-Br stretching would appear in the fingerprint region below 800 cm^{-1} .
- **Mass Spectrometry:** The mass spectrum would show a characteristic isotopic pattern for a compound containing both bromine ($^{79}\text{Br}/^{81}\text{Br} \approx 1:1$) and chlorine ($^{35}\text{Cl}/^{37}\text{Cl} \approx 3:1$), resulting in a complex molecular ion cluster around m/z 249/251/253. Common fragmentation would involve the loss of the bromine atom ($-\text{Br}$) to give a fragment around m/z 170/172, and cleavage of the benzylic C-C bond[5].

Reactivity, Stability, and Handling

Reactivity and Stability: 6-Chloro-2-nitrobenzyl bromide is a reactive benzylic bromide. The benzylic carbon is electrophilic and susceptible to nucleophilic substitution, which is the basis for its use in protecting functional groups like alcohols, carboxylic acids, and amines. The compound is expected to be sensitive to moisture and light. Like other nitroaromatics, it is thermally stable to a point but may decompose energetically at high temperatures. It is incompatible with strong bases, amines, and oxidizing agents[6].

Handling and Safety: Based on safety data for isomeric and related compounds, 6-Chloro-2-nitrobenzyl bromide should be handled as a hazardous substance. It is expected to be corrosive and cause severe skin burns and eye damage. It is also likely harmful if swallowed or inhaled. Handling should be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Store the compound in a tightly sealed container in a cool, dry, dark place, away from incompatible materials.

Application as a Photolabile Protecting Group

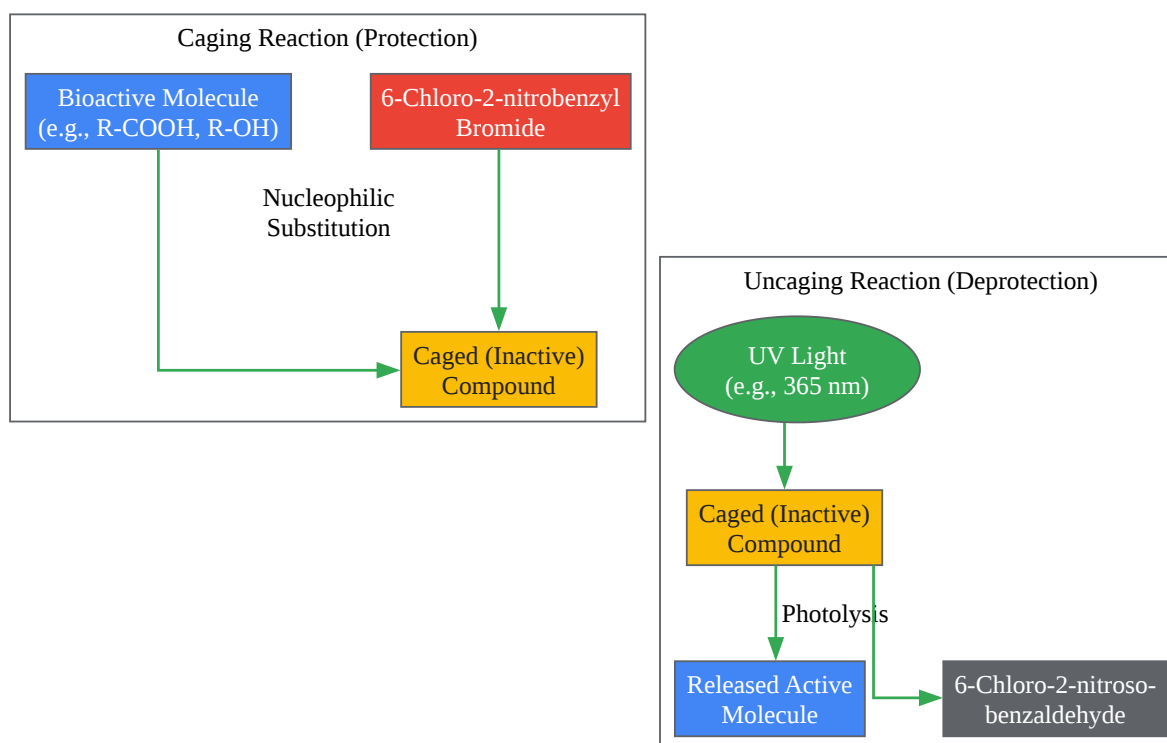
The primary application of 6-Chloro-2-nitrobenzyl bromide is in the "caging" of bioactive molecules. The ortho-nitrobenzyl moiety serves as a chromophore that, upon absorption of UV

light (typically in the 300-365 nm range), undergoes an intramolecular rearrangement to release the protected molecule.

Mechanism of Photolysis (Uncaging)

The uncaging process proceeds via a well-established Norrish Type II photoreaction. This intramolecular process is initiated by the photoexcitation of the nitro group, leading to the abstraction of a benzylic hydrogen atom. This forms an aci-nitro intermediate, which then rearranges to release the caged substrate and the byproduct, 6-chloro-2-nitrosobenzaldehyde. The overall process is traceless, as light is the only "reagent" required for deprotection[7].

The workflow for using 6-Chloro-2-nitrobenzyl bromide as a photolabile protecting group is depicted below.



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Workflow for caging and uncaging a bioactive molecule.

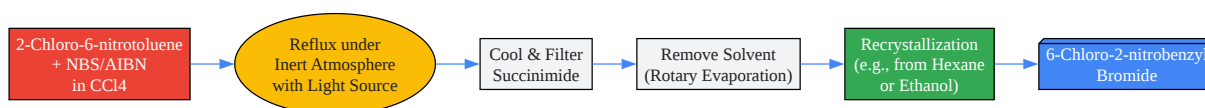
Experimental Protocols

While specific protocols for the 6-chloro isomer are not readily available, the following are representative, generalized procedures based on established methods for related nitrobenzyl bromides. Researchers should optimize these protocols for their specific substrates and systems.

Synthesis of 6-Chloro-2-nitrobenzyl Bromide

This procedure is adapted from methods for synthesizing nitrobenzyl bromides via free-radical bromination of the corresponding nitrotoluene[8][9].

Diagram of Synthesis Workflow:



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General synthesis workflow for 6-Chloro-2-nitrobenzyl bromide.

Methodology:

- Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-chloro-6-nitrotoluene (1.0 eq) in a dry, non-polar solvent such as carbon tetrachloride (CCl₄) or chlorobenzene under an inert atmosphere (e.g., nitrogen or argon).
- Initiation: Add N-Bromosuccinimide (NBS, 1.1 eq) and a radical initiator such as azobisisobutyronitrile (AIBN, 0.05 eq) to the solution.
- Reaction: Heat the mixture to reflux (approx. 77°C for CCl₄) while irradiating with a tungsten lamp or a standard heat lamp to facilitate radical initiation. Monitor the reaction progress by

TLC or GC-MS. The reaction is typically complete within 2-4 hours.

- **Workup:** Once the starting material is consumed, cool the reaction mixture to room temperature. The solid succinimide byproduct can be removed by vacuum filtration.
- **Isolation:** Wash the filtrate with water and then with brine. Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is typically a solid that can be purified by recrystallization from a suitable solvent system, such as ethanol or hexane, to yield the pure 6-Chloro-2-nitrobenzyl bromide.

Caging of a Carboxylic Acid (General Protocol)

This protocol describes the protection of a carboxylic acid functional group by converting it into a 6-chloro-2-nitrobenzyl ester.

Methodology:

- **Dissolution:** Dissolve the carboxylic acid (1.0 eq) in a suitable aprotic solvent such as DMF or acetonitrile.
- **Deprotonation:** Add a non-nucleophilic base, such as cesium carbonate (Cs_2CO_3 , 1.5 eq) or DBU (1.2 eq), to the solution and stir at room temperature for 20-30 minutes to form the carboxylate salt.
- **Alkylation:** Add a solution of 6-Chloro-2-nitrobenzyl bromide (1.1 eq) in the same solvent to the reaction mixture.
- **Reaction:** Stir the reaction at room temperature. The reaction progress can be monitored by TLC or LC-MS. Reactions are typically complete within 4-12 hours.
- **Workup and Purification:** Upon completion, dilute the reaction mixture with ethyl acetate and wash sequentially with water and brine. Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure. The resulting crude product can be purified by silica gel column chromatography to yield the pure caged ester.

Photolytic Deprotection (Uncaging Protocol)

This protocol outlines the general procedure for releasing the active molecule from its caged form.

Methodology:

- **Sample Preparation:** Dissolve the purified 6-chloro-2-nitrobenzyl-caged compound in a suitable solvent. For biological experiments, this is often an aqueous buffer (e.g., PBS, TRIS) containing a small amount of a co-solvent like DMSO or methanol to ensure solubility. The concentration should be optimized based on the quantum yield of the caging group and the desired final concentration of the active molecule.
- **Irradiation:** Irradiate the solution with a UV light source. A medium-pressure mercury lamp with filters to isolate the 365 nm line is commonly used^[10]. Alternatively, UV LEDs with a specific wavelength can be employed. The duration and intensity of irradiation will depend on the concentration of the caged compound, the quantum yield, and the volume of the solution.
- **Monitoring:** The progress of the uncaging reaction can be monitored by HPLC or UV-Vis spectroscopy by observing the disappearance of the caged compound's peak and the appearance of the released substrate's peak.
- **Post-Photolysis:** The resulting solution contains the released active molecule, the 6-chloro-2-nitrosobenzaldehyde byproduct, and any unreacted caged compound. For many biological applications, this mixture is used directly. It is important to run control experiments to ensure that the photolysis byproduct or the remaining caged compound do not interfere with the biological system under investigation^[11].

Conclusion

6-Chloro-2-nitrobenzyl bromide is a valuable, albeit not extensively characterized, member of the photolabile protecting group family. Its utility stems from the core reactivity of the ortho-nitrobenzyl scaffold, allowing for the light-mediated release of functional molecules. While it shares mechanistic similarities with its more common isomers, the specific influence of the 6-chloro substituent on its photophysical properties, such as quantum yield and absorption maximum, requires further empirical study. The experimental protocols provided herein serve as a robust starting point for researchers aiming to leverage this reagent for the precise

spatiotemporal control of biological and chemical processes. As with all reactive and photochemically active compounds, appropriate safety precautions are paramount during its synthesis, handling, and application.

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